

Technical Guide: Physicochemical Properties and Synthesis of 5-Bromo-2-chlorobenzoic Acid

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Compound of Interest

Compound Name: 5-Borono-2-chlorobenzoic acid

Cat. No.: B1289912

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, specifically the melting and boiling points, of 5-Bromo-2-chlorobenzoic acid. It also details standardized experimental protocols for the determination of these properties and outlines a common workflow for its synthesis and purification.

Core Physicochemical Data

5-Bromo-2-chlorobenzoic acid, a valuable building block in organic synthesis, particularly for pharmaceuticals, possesses distinct physical properties that are crucial for its handling, reaction optimization, and characterization.

Property	Value	Source(s)
Melting Point	154-156 °C	[1][2][3][4][5]
155.0-162.0 °C	[6]	
157-160 °C	[7][8]	
Boiling Point	324.5 ± 27.0 °C at 760 mmHg	[1][3][5][9]
316 °C	[10]	
No information available	[4]	

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the verification of a compound's identity and purity. The following are detailed methodologies for these measurements.

Melting Point Determination (Capillary Method)

This method is widely used for the determination of the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Sealed-end capillary tubes
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of the crystalline 5-Bromo-2-chlorobenzoic acid is finely powdered using a mortar and pestle.[\[11\]](#)
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. The sample height should be approximately 1-2 mm.[\[5\]](#)
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - For an unknown sample, a rapid heating rate (e.g., 20°C/min) can be used to determine an approximate melting range.[\[10\]](#)

- For a more precise measurement, the apparatus is heated rapidly to a temperature about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.^[5]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A pure substance typically has a sharp melting range of 0.5-1.0°C.

Boiling Point Determination (Capillary Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. Since 5-Bromo-2-chlorobenzoic acid is a solid at room temperature, it would first need to be melted to apply this method to its liquid state.

Apparatus:

- Thiele tube or a beaker with a high-boiling point liquid (e.g., mineral oil)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Bunsen burner or heating mantle
- Clamp and stand

Procedure:

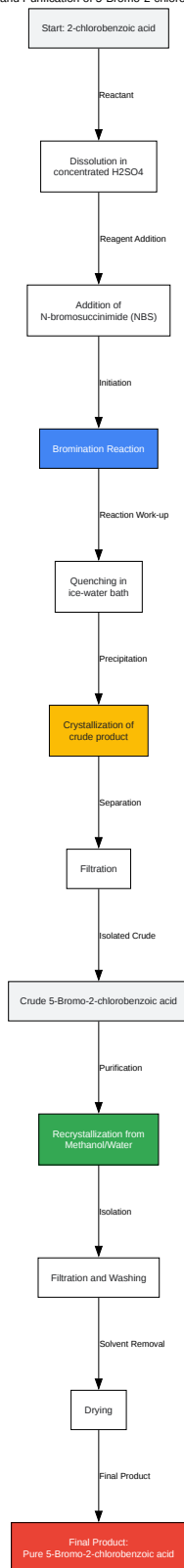
- Sample Preparation: A few milliliters of the molten 5-Bromo-2-chlorobenzoic acid are placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid in the test tube.^[1]

- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in the heating bath (Thiele tube or oil bath).[6]
- Heating: The heating bath is heated gently and uniformly.[2]
- Observation: As the liquid heats up, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[1]
- Data Recording: The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[12]

Synthesis and Purification Workflow

The following diagram illustrates a common laboratory-scale synthesis and purification workflow for 5-Bromo-2-chlorobenzoic acid, starting from 2-chlorobenzoic acid.

Synthesis and Purification of 5-Bromo-2-chlorobenzoic Acid

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